

An In-depth Technical Guide on the Solubility of Trisodium Orthoborate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trisodium orthoborate*

Cat. No.: *B1143754*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **trisodium orthoborate** (Na_3BO_3) in water and organic solvents. Due to the unique chemical behavior of this compound in aqueous solutions, this guide also includes relevant data on its hydrolysis product, sodium metaborate.

Executive Summary

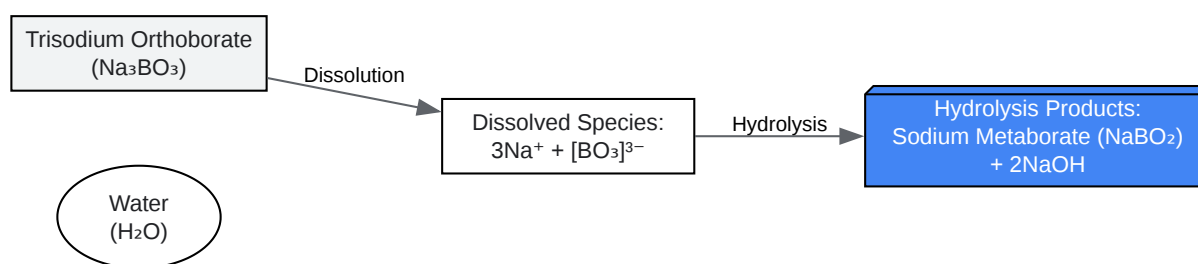
Trisodium orthoborate is a sodium salt of orthoboric acid.[1][2][3] A critical aspect of its chemistry is its reaction with water. When dissolved in water, the orthoborate anion undergoes partial hydrolysis, yielding sodium metaborate (NaBO_2) and sodium hydroxide.[1][2][3][4] This transformation is fundamental to understanding its behavior in aqueous media and complicates direct measurement of its solubility. Quantitative solubility data for **trisodium orthoborate** is not readily available in scientific literature. Therefore, to provide a functional understanding, this guide presents solubility data for the more stable hydrolysis product, sodium metaborate. Information on the solubility of related borate compounds in various organic solvents is also included to provide a broader context.

Aqueous Solubility and the Impact of Hydrolysis

The dissolution of **trisodium orthoborate** in water is not a simple physical process but involves a chemical reaction. The orthoborate anion ($[\text{BO}_3]^{3-}$) reacts with water to form the metaborate anion ($[\text{BO}_2]^-$) and hydroxide ions (OH^-), as depicted in the following equilibrium:



This hydrolysis reaction signifies the thermodynamic instability of the orthoborate anion in aqueous environments and its propensity to convert to the more stable metaborate form.[4] Consequently, the solubility of **trisodium orthoborate** is intrinsically linked to the solubility of sodium metaborate under the resulting alkaline conditions.



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Figure 1: Hydrolysis pathway of **trisodium orthoborate** in water.

Solubility of Sodium Metaborate in Water

Given that sodium metaborate is the primary boron-containing species in an aqueous solution of **trisodium orthoborate**, its solubility provides a practical limit for the amount of boron that can be dissolved from the parent compound. The solubility of sodium metaborate is well-documented and increases with temperature.

Temperature (°C)	Solubility of Sodium Metaborate (g/100 mL)
0	16.4
25	28.2
100	125.2

Data sourced from Wikipedia.[5]

Solubility in Organic Solvents

Direct quantitative solubility data for **trisodium orthoborate** in organic solvents is scarce in the available literature. However, data for related boron compounds, such as boric acid and borax (sodium tetraborate), can offer some insight into the expected behavior of borate salts in non-aqueous media. It is important to note that the following data is for related compounds and should be used as a general guide only.

Solvent	Boric Acid Solubility (g/L at 25°C)	Borax (Sodium Tetraborate) Solubility
Methanol	173.9	Moderately Soluble
Ethanol	94.4	Insoluble
Acetone	6	Slightly Soluble
Glycerol	175,000 (17.5% w/w)	Soluble
Ethylene Glycol	185,000 (18.5% w/w)	Soluble

Data for Boric Acid sourced from PubChem.[\[6\]](#) Qualitative data for Borax sourced from various sources.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an inorganic salt like **trisodium orthoborate**. This method can be adapted to various solvents and temperatures.

Materials and Equipment

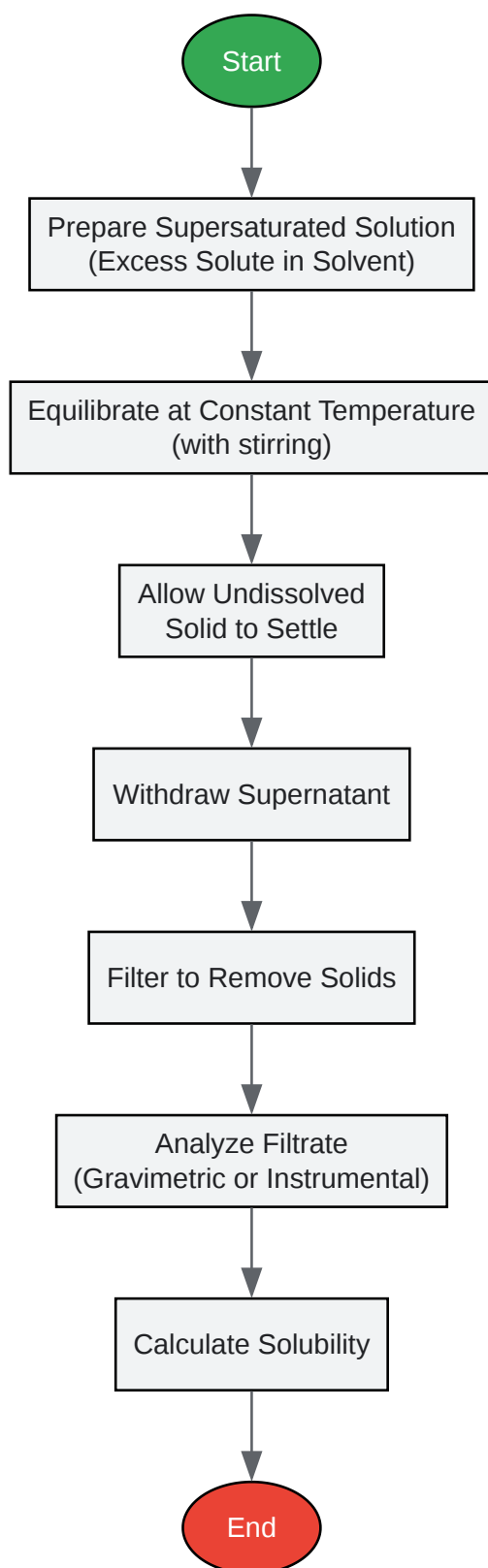
- **Trisodium Orthoborate**
- Solvent of interest (e.g., deionized water, ethanol)
- Thermostatically controlled water bath or oil bath
- Magnetic stirrer and stir bars

- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)
- Drying oven
- Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) or other suitable analytical instrument for boron quantification.

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **trisodium orthoborate** to a known volume of the solvent in a sealed container.
 - Place the container in the thermostatic bath set to the desired temperature.
 - Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Sample Collection and Filtration:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant liquid using a pre-heated/cooled pipette to maintain the experimental temperature.
 - Immediately filter the collected sample through a syringe filter to remove any suspended solid particles.
- Gravimetric Analysis (for non-volatile solvents):
 - Accurately weigh an empty, dry evaporating dish.
 - Transfer a known volume of the clear filtrate to the evaporating dish.

- Heat the dish in a drying oven at an appropriate temperature to evaporate the solvent completely.
- Once dry, cool the dish in a desiccator and weigh it again.
- The difference in mass corresponds to the mass of the dissolved salt.
- Instrumental Analysis:
 - For more accurate measurements, especially considering the hydrolysis in water, quantify the concentration of boron in the filtrate using a technique like ICP-AES.
 - Prepare a series of calibration standards of known boron concentrations.
 - Dilute the filtered sample to a concentration that falls within the calibration range.
 - Analyze the samples and determine the boron concentration.
- Calculation of Solubility:
 - From the mass of the dissolved solid and the volume of the solvent, or from the instrumental analysis, calculate the solubility in desired units (e.g., g/100 mL, mol/L).



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Figure 2: Experimental workflow for solubility determination.

Conclusion

While direct quantitative solubility data for **trisodium orthoborate** remains elusive due to its hydrolysis in aqueous solutions, a thorough understanding of its chemical behavior allows for practical estimations of its solubility. The solubility of its primary hydrolysis product, sodium metaborate, serves as a key indicator in aqueous systems. For organic solvents, the solubility of related borate compounds provides a qualitative guide. The provided experimental protocol offers a robust framework for researchers seeking to determine the solubility of **trisodium orthoborate** under specific conditions.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility of Trisodium Orthoborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143754#solubility-of-trisodium-orthoborate-in-water-and-organic-solvents]

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